

# Independent Verification of JI130's Anti-Tumor Activity: A Comparative Guide

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## Compound of Interest

Compound Name: **JI130**

Cat. No.: **B608195**

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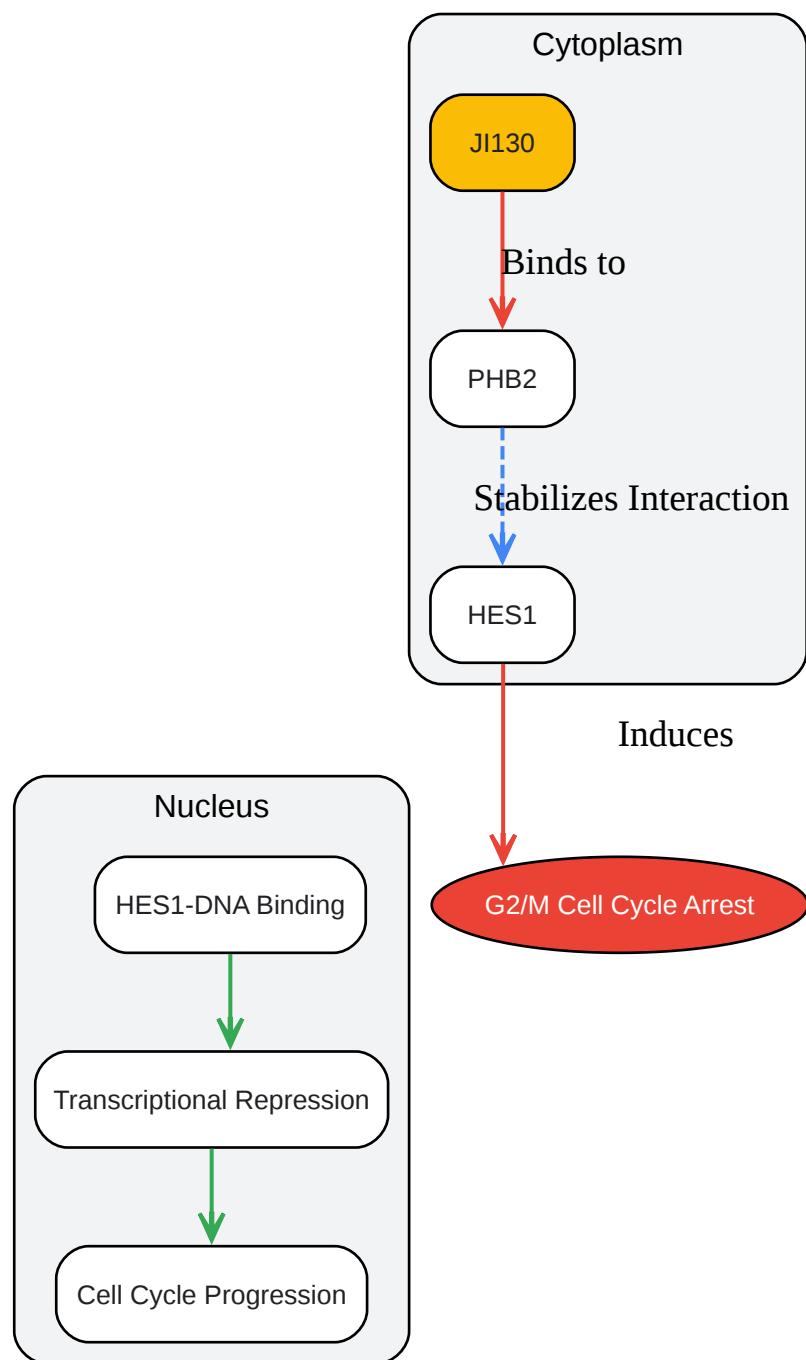
This guide provides an objective comparison of the anti-tumor activity of **JI130**, a novel HES1 inhibitor, with alternative therapeutic strategies. The information is supported by preclinical experimental data, with a focus on pancreatic cancer and fusion-negative rhabdomyosarcoma (FN-RMS). Detailed experimental protocols and a visual representation of the compound's mechanism of action are included to facilitate independent verification and further research.

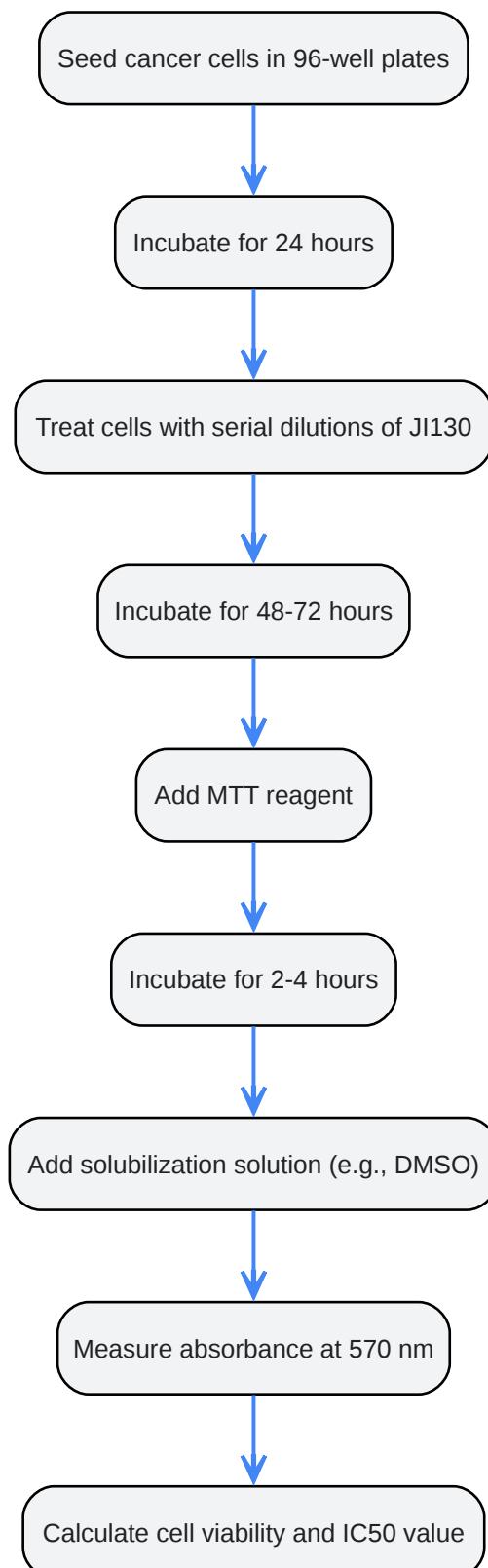
## Executive Summary

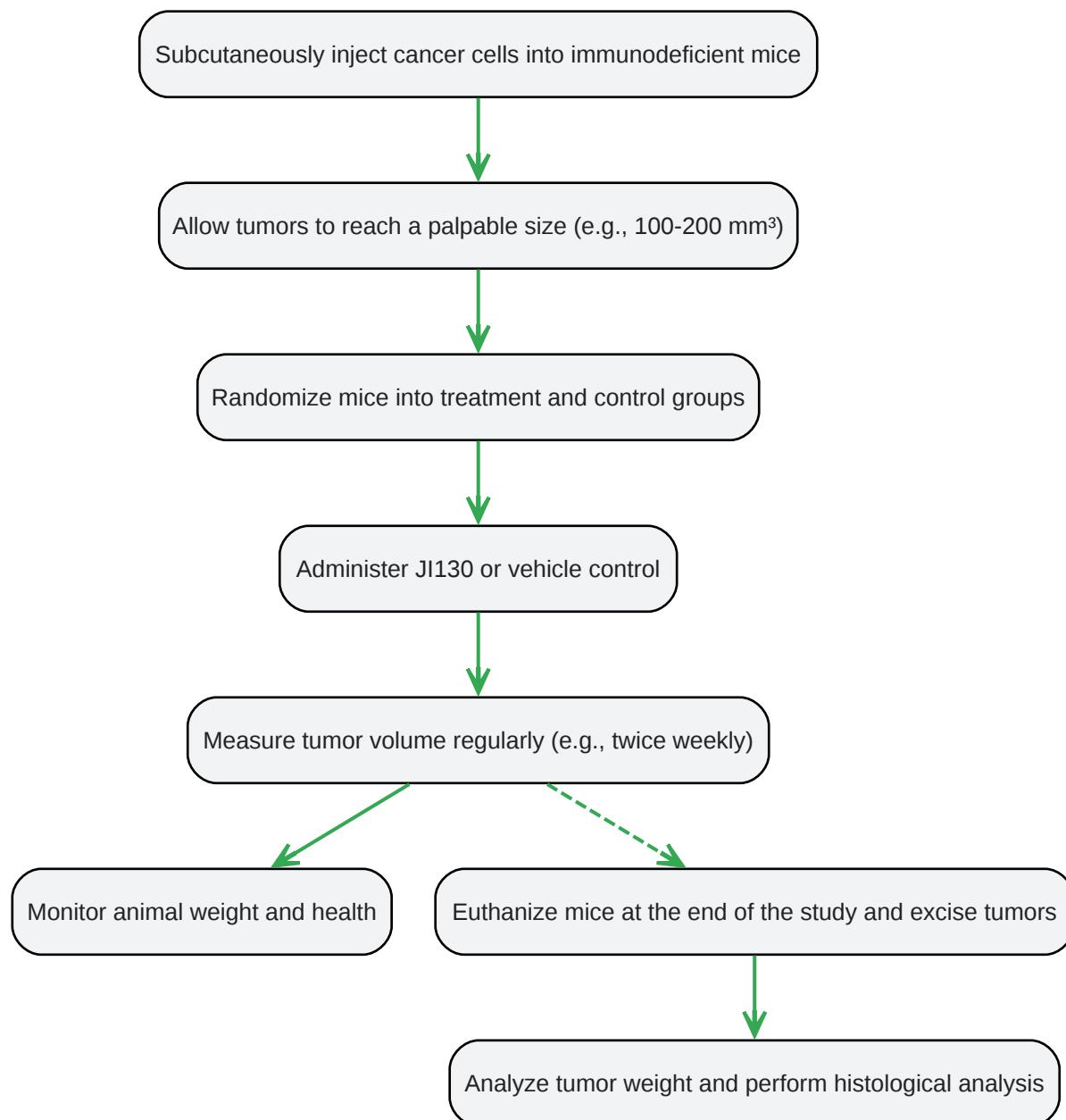
**JI130** is a specific inhibitor of the transcription factor HES1 (Hairy and Enhancer of Split 1), a key downstream effector of the Notch signaling pathway. It exerts its anti-tumor effects by interacting with the prohibitin 2 (PHB2) chaperone, which stabilizes the PHB2-HES1 interaction outside the nucleus, leading to G2/M cell cycle arrest. Preclinical studies have demonstrated **JI130**'s potency in inhibiting cancer cell growth *in vitro* and reducing tumor volume *in vivo* in models of pancreatic cancer and fusion-negative rhabdomyosarcoma.

## Mechanism of Action: The JI130-PHB2-HES1 Axis

**JI130**'s primary mechanism of action involves the modulation of the HES1 transcription factor's activity through its interaction with PHB2. HES1 is a critical regulator of cellular differentiation and proliferation, and its aberrant expression is implicated in the development and progression of various cancers.







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